

Application Notes and Protocols for NKTR-255 in Murine Lymphoma Models

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Compound of Interest

Compound Name: Anticancer agent 255

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These application notes provide detailed protocols and quantitative data for the use of NKTR-255, a polymer-conjugated interleukin-15 (IL-15) receptor agonist, in preclinical murine models of lymphoma. NKTR-255 is designed to stimulate and expand natural killer (NK) cells and CD8+ T cells, key components of the anti-tumor immune response.

Quantitative Data Summary

The following tables summarize the dosages and experimental parameters for NKTR-255 in various murine lymphoma models based on preclinical studies.

Table 1: NKTR-255 Dosage and Administration in Murine Lymphoma Models

Lymphoma Model	Mouse Strain	NKTR-255 Dose	Route of Administration	Dosing Schedule	Combination Agent(s)
Raji (Burkitt Lymphoma)	NSG	Not Specified in Abstract	Not Specified	Weekly, starting on Day -1, 7, or 14 post-CAR-T infusion	CD19 CAR T-cells
Daudi (Burkitt Lymphoma)	SCID	0.03, 0.1, or 0.3 mg/kg	Subcutaneous (SC)	On Days 14, 21, and 28 post-tumor inoculation	Daratumumab or Rituximab
Not Specified	C57BL/6	0.03 mg/kg	Intraperitoneal (i.p.)	Single dose	N/A (Immune cell expansion study)
Not Specified	Not Specified	0.03 or 0.3 mg/kg	Intravenous (IV)	Single dose	N/A (Pharmacodynamic study)

Table 2: Experimental Parameters for Murine Lymphoma Models

Parameter	Raji Model	Daudi Model
Cell Line	Raji (human Burkitt's lymphoma)	Daudi (human Burkitt's lymphoma)
Mouse Strain	NSG (NOD scid gamma)	SCID (Severe Combined Immunodeficiency)
Tumor Cell Inoculation	5 x 10 ⁵ cells	1 x 10 ⁷ cells
Route of Inoculation	Intravenous (IV)	Intravenous (IV)
Combination Therapy	0.8 x 10 ⁶ CD19 CAR T-cells (IV)	Daratumumab or Rituximab

Experimental Protocols

The following are detailed methodologies for key experiments involving NKTR-255 in murine lymphoma models.

Protocol 1: NKTR-255 in Combination with CD19 CAR T-Cell Therapy in a Raji Lymphoma Xenograft Model

This protocol is based on a study investigating the synergistic effect of NKTR-255 and CD19 CAR T-cell therapy.^[1]

1. Materials:

- Raji cells (CD19-positive human Burkitt's lymphoma cell line)
- NSG mice
- CD19-targeted CAR T-cells
- NKTR-255 (vehicle and formulation details to be optimized by the user)
- Phosphate-buffered saline (PBS)
- Bioluminescence imaging system

2. Animal Model Establishment:

- Culture Raji cells to the required number.
- On Day -7, intravenously inject 5×10^5 Raji cells in a sterile PBS solution into each NSG mouse.

3. Treatment Administration:

- On Day 0, administer a subtherapeutic dose of 0.8×10^6 CD19 CAR T-cells intravenously.
- Prepare NKTR-255 solution at the desired concentration.

- Administer NKTR-255 weekly via an appropriate route (e.g., subcutaneous or intravenous injection). To determine the optimal timing, treatment can be initiated on Day -1, Day 7, or Day 14 relative to CAR T-cell infusion.[\[1\]](#)

4. Monitoring and Endpoints:

- Monitor tumor burden regularly using bioluminescence imaging.
- Record animal survival and body weight.
- At defined time points, blood and tissue samples can be collected to analyze CAR T-cell numbers, persistence, and activation status (e.g., Ki-67 expression) by flow cytometry.[\[1\]](#)

Protocol 2: NKTR-255 in Combination with Monoclonal Antibodies in a Daudi Lymphoma Xenograft Model

This protocol describes the evaluation of NKTR-255 in combination with anti-CD38 (daratumumab) or anti-CD20 (rituximab) antibodies.

1. Materials:

- Daudi cells (CD38 and CD20-positive human Burkitt's lymphoma cell line)
- SCID mice
- NKTR-255
- Daratumumab
- Rituximab
- Sterile PBS

2. Animal Model Establishment:

- Culture Daudi cells to the required number.
- On Day 0, intravenously inject 1×10^7 Daudi cells in sterile PBS into each SCID mouse.

3. Treatment Administration:

- On Day 14 post-tumor inoculation, administer a single dose of daratumumab or rituximab.
- Concurrently, begin subcutaneous administration of NKTR-255 at a dose of 0.03, 0.1, or 0.3 mg/kg.
- Repeat the NKTR-255 administration on Days 21 and 28.

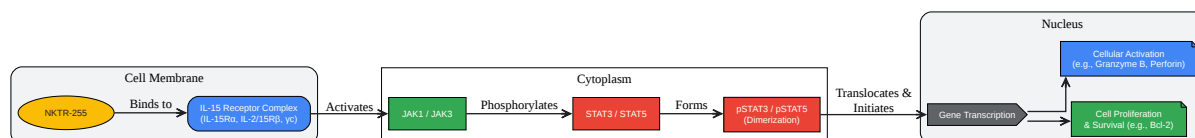
4. Monitoring and Endpoints:

- Monitor animal survival. Hind limb paralysis and morbidity can be used as surrogate endpoints.
- At the end of the study or at specified time points, bone marrow can be harvested to assess tumor cell clearance and immune cell populations (e.g., NK cells, CD8+ T cells) by flow cytometry.

Visualizations

Signaling Pathway

NKTR-255, a polymer-conjugated form of IL-15, activates the IL-15 signaling pathway. This pathway is crucial for the proliferation, survival, and activation of NK cells and CD8+ T cells. Upon binding to the IL-15 receptor complex (IL-15R α , IL-2/15R β , and common gamma chain γ c), a signaling cascade is initiated, primarily through the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway.

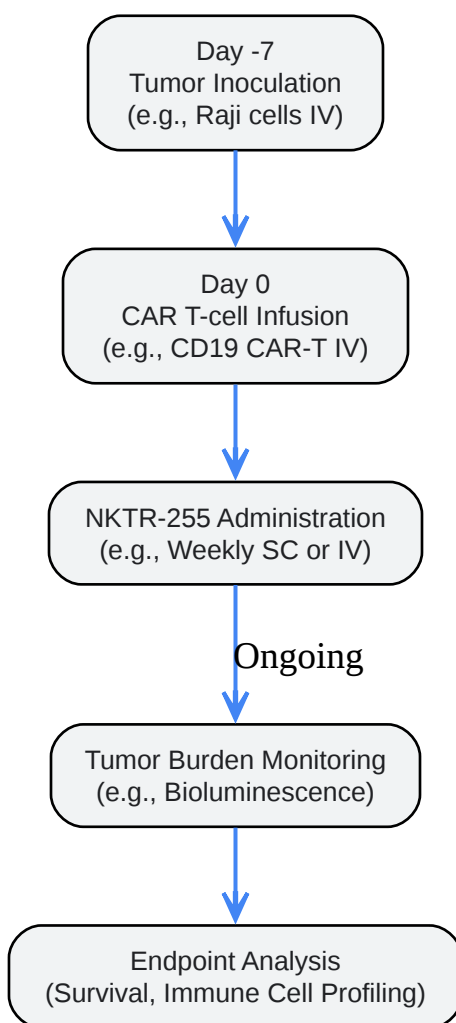


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Caption: NKTR-255 signaling cascade in lymphocytes.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating NKTR-255 in combination with CAR T-cell therapy in a murine lymphoma model.

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Caption: Workflow for NKTR-255 and CAR-T therapy in a murine model.

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References

- [1. ashpublications.org](https://ashpublications.org) [ashpublications.org]
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